

Personal Protective Equipment & Handling Guide: Cholecystokinin Octapeptide (1-4) (Desulfated)

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Compound of Interest

Compound Name: *Cholecystokinin octapeptide (1-4) (desulfated)*
CAS No.: 80790-40-5
Cat. No.: B1433927

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Executive Safety Directive

Warning: Potent Panicogen. Cholecystokinin octapeptide (1-4) (CCK-4) is not merely a chemical irritant; it is a potent psychoactive biohazard. In humans, intravenous doses as low as 20–50 µg can induce severe panic attacks, anxiety, fear of death, and gastrointestinal distress.

The Critical Risk: Accidental inhalation of lyophilized powder. The nasal mucosa provides a direct route to the systemic circulation and the central nervous system. A minor puff of powder (invisible to the naked eye) can result in immediate physiological incapacitation of the researcher, leading to secondary laboratory accidents.

Core Directive: All handling of the dry powder must occur within a certified chemical fume hood or Biosafety Cabinet (BSC) Class II. Respiratory protection is mandatory during open-vial manipulations.

Biological Hazard Profile & Risk Assessment

To select the correct PPE, one must understand the mechanism of action.

Parameter	Technical Detail	Safety Implication
Sequence	Trp-Met-Asp-Phe-NH ₂	Hydrophobic/Amphiphilic nature.
Target	CCK-B Receptor (Agonist)	Direct CNS activation (amygdala/hippocampus).
Threshold	~20–50 µg (IV bolus)	Extreme Potency. Microgram quantities are biologically active.
Physical State	Lyophilized Powder	High risk of static charge and aerosolization.
Solubility	Soluble in DMSO/DMF; sparingly in water	DMSO facilitates transdermal absorption.

PPE Matrix: Scenario-Based Protection

Do not use a "one size fits all" approach. Match PPE to the operational state of the peptide.

Table 1: PPE Requirements by Procedure

Procedure	Respiratory Protection	Hand Protection	Body/Eye Protection	Engineering Controls
Storage & Retrieval (Sealed Vials)	Surgical Mask (Standard)	Single Nitrile Gloves (4 mil)	Lab Coat, Safety Glasses	N/A
Weighing & Solubilization (Open Powder)	N95 or P100 Respirator (Required as backup to hood)	Double Gloving:1. Inner: Nitrile2.[1][2] Outer: Long-cuff Nitrile	Tyvek Sleeves or Lab Coat with cuffed wrists; Chemical Goggles	Fume Hood or BSC Class II (Essential)
Solution Handling (Pipetting/Dilution)	Surgical Mask	Single Nitrile Gloves	Lab Coat, Safety Glasses	Fume Hood (Recommended)
In Vivo Administration (Injection)	N95 (if aerosol risk exists)	Double Nitrile Gloves	Lab Coat, Safety Glasses	Restraint apparatus for animals

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Expert Insight: Why wear an N95 inside a fume hood? Airflow turbulence (from moving hands) can occasionally drag light powders out of the sash face. Given that 50 µg is a panicogenic dose, the N95 acts as a "fail-safe" against micro-aspirations that won't kill you but will cause a medical emergency.

Operational Protocol: Safe Solubilization

Objective: Reconstitute CCK-4 without creating aerosols.

Pre-Experimental Setup

- **Static Control:** Lyophilized peptides are prone to static. Use an anti-static gun or polonium strip on the vial before opening. Static can cause powder to "jump" out of the vial upon opening.
- **Workspace:** Clear the fume hood. Place a dark surface (e.g., black mat) under the working area to visualize any white powder spills.

Step-by-Step Solubilization

- **Don PPE:** Put on N95, safety goggles, lab coat, and double gloves.
- **Vial Entry:**
 - Do not pop the stopper immediately.
 - Insert a small gauge needle (25G) to vent the internal vacuum (if present) slowly.
- **Solvent Addition:**
 - Inject the solvent (e.g., DMSO or Buffer) down the side of the vial wall, not directly onto the powder.
 - **Rationale:** Hitting the powder directly can displace air rapidly, puffing powder out of the vent needle.
- **Dissolution:**
 - Do not vortex open vials. Cap tightly.
 - Allow the solvent to wet the powder by capillary action. Swirl gently.
- **Outer Glove Removal:** immediately after the peptide is in solution, remove the outer pair of gloves (potentially contaminated with trace dust) and dispose of them as hazardous waste.

Emergency Response & Decontamination

Scenario: Accidental Inhalation or Injection

- **Immediate Action:** Stop work. Alert a colleague.

- Medical Note: Inform responders that the subject has been exposed to a CCK-B Agonist (Panicogen).
- Symptoms: Sudden onset of intense fear, palpitations, dyspnea (shortness of breath), and nausea.
- Treatment: Supportive care.[3][4] In clinical settings, benzodiazepines (e.g., lorazepam) are used to reverse CCK-4 induced panic.[5]

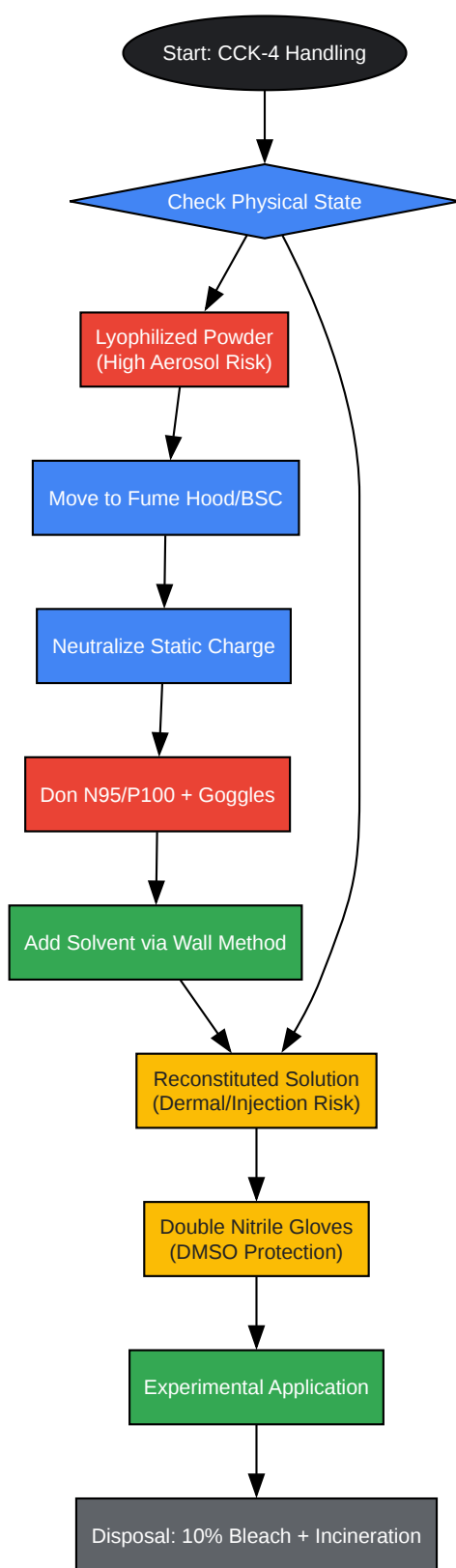
Scenario: Spill Cleanup

- Powder Spill: Cover with a paper towel dampened with 10% Bleach. Do not sweep dry powder (creates dust).[2]
- Liquid Spill: Absorb with paper towels.
- Decontamination: Scrub the area with 10% Sodium Hypochlorite (Bleach) or 1M NaOH. Allow 20 minutes contact time.
 - Chemistry: Strong base/oxidizers hydrolyze the peptide bonds, destroying bioactivity.

Visualized Workflows

Diagram 1: Operational Safety Logic

This workflow dictates the decision-making process for handling CCK-4.

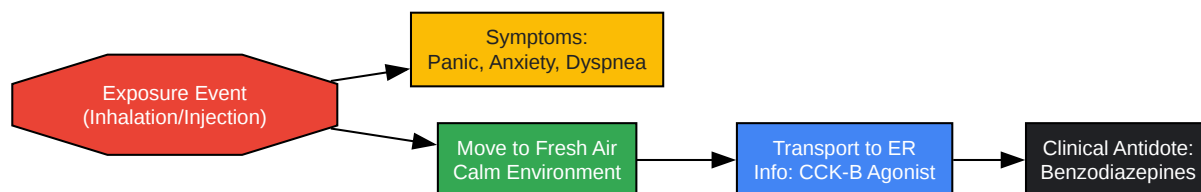


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Caption: Workflow for handling CCK-4, emphasizing the critical respiratory protection steps during the powder phase.

Diagram 2: Emergency Response Protocol

Logic flow for accidental exposure.



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Caption: Emergency response logic focusing on the unique panicogenic symptoms of CCK-4 exposure.

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